

# Fenothiocarb chemical structure and properties

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## Compound of Interest

Compound Name: *Fenothiocarb*

Cat. No.: *B1672524*

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## Fenothiocarb: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Fenothiocarb** is a thiocarbamate acaricide effective against the eggs and juvenile stages of various spider mites. This technical guide provides a comprehensive overview of its chemical structure, physicochemical and toxicological properties, mode of action, and environmental fate. Detailed summaries of quantitative data are presented in tabular format for ease of reference. Furthermore, this guide outlines generalized experimental workflows for its synthesis and residue analysis, and visualizes its environmental degradation pathway.

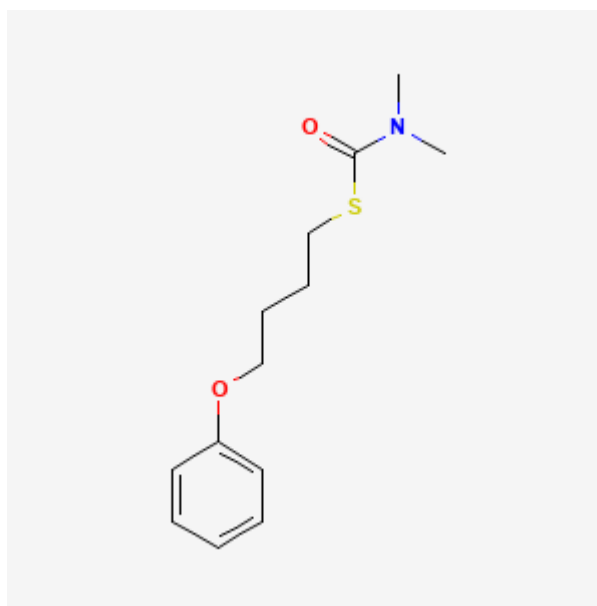
## Chemical Identity and Properties

**Fenothiocarb**, chemically known as S-(4-phenoxybutyl) N,N-dimethylcarbamothioate, is a non-systemic acaricide. Its fundamental chemical and physical properties are summarized below.

Table 1: Chemical Identification of **Fenothiocarb**

Identifier	Value
IUPAC Name	S-(4-phenoxybutyl) N,N-dimethylcarbamothioate
CAS Number	62850-32-2
Molecular Formula	C <sub>13</sub> H <sub>19</sub> NO <sub>2</sub> S
Molecular Weight	253.36 g/mol

Chemical Structure

Table 2: Physicochemical Properties of **Fenothiocarb**

Property	Value
Melting Point	39.5 - 41°C
Boiling Point	155°C at 2.67 Pa
Vapor Pressure	0.166 mPa (20°C)
Water Solubility	30 mg/L (20°C)
logP (Octanol-Water Partition Coefficient)	3.3
Appearance	White crystalline solid

## Toxicological Profile

**Fenothiocarb** exhibits moderate acute toxicity via the oral route. The available toxicological data are summarized in the following tables.

Table 3: Acute Toxicity of **Fenothiocarb**

Species	Route	LD50/LC50
Rat	Oral	1150 mg/kg
Rat	Dermal	>2000 mg/kg
Rat	Inhalation (4h)	>5.08 mg/L
Rabbit	Skin Irritation	Mild irritant
Rabbit	Eye Irritation	Mild irritant

Table 4: Chronic Toxicity and Other Endpoints for **Fenothiocarb**

Study Type	Species	Key Findings
Chronic Toxicity (1-year)	Dog	NOAEL: 1.5 mg/kg bw/day
Carcinogenicity	Rat, Mouse	No evidence of carcinogenicity
Genotoxicity	In vitro/In vivo	Negative in DNA repair, reverse mutation, and host-mediated assays. Positive in an in vitro chromosomal aberration test with metabolic activation and a mouse bone marrow micronucleus test (oral administration).
Reproductive and Developmental Toxicity	Rat	Decreased number of corpora lutea and implantations. At maternally toxic doses, external malformations (e.g., encephalocele) were observed in fetuses.

## Mode of Action

**Fenothiocarb** acts as a non-systemic neurotoxin. As a thiocarbamate, it is presumed to inhibit acetylcholinesterase (AChE) in the nervous system of mites. This inhibition leads to the accumulation of the neurotransmitter acetylcholine, causing continuous nerve stimulation, paralysis, and ultimately, death of the pest.

## Applications and Formulations

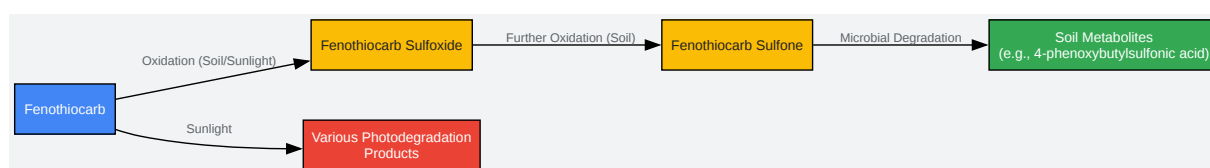
**Fenothiocarb** is primarily used as an acaricide to control the eggs and young stages of spider mites (*Panonychus* spp.) in various agricultural settings, including apple orchards, citrus groves, cotton fields, and on vegetables. It is commonly available as an emulsifiable concentrate.

## Environmental Fate

**Fenothiocarb** is not considered to be persistent in soil or water systems. Its degradation is influenced by factors such as sunlight and microbial activity.

## Degradation Pathways

The primary degradation pathways for **Fenothiocarb** involve oxidation of the sulfur atom and photodegradation. In soil, degradation is more rapid under upland conditions compared to flooded conditions, with major metabolites including **fenothiocarb** sulfoxide and its sulfone. Photodegradation in sunlight leads to the formation of several products, with the initial step being the oxidation of the sulfur atom to form the sulfoxide.



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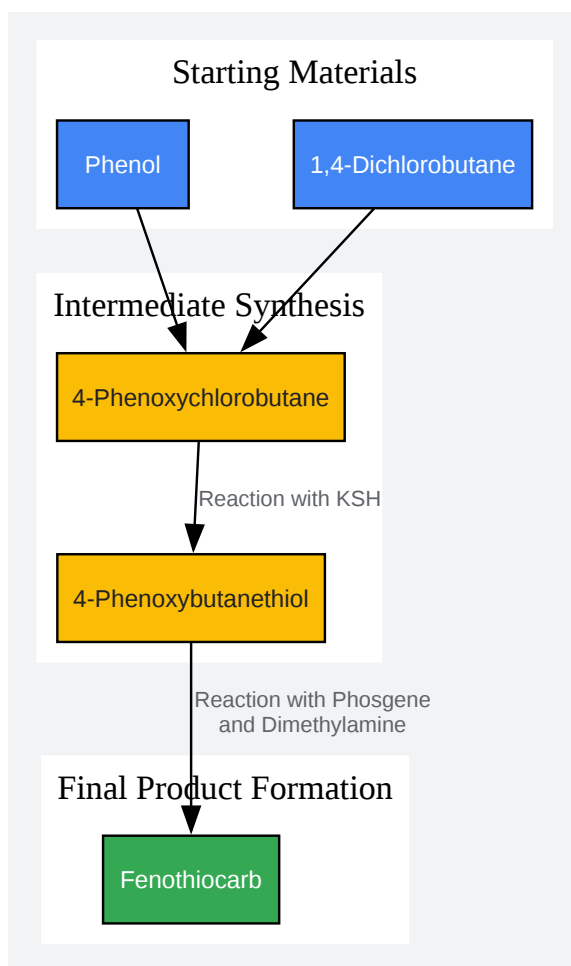
Caption: Environmental degradation pathway of **Fenothiocarb**.

## Experimental Protocols

While detailed, step-by-step protocols are proprietary and vary by laboratory, the following sections outline the general methodologies for the synthesis and analysis of **Fenothiocarb**.

## Synthesis Workflow

The commercial synthesis of **Fenothiocarb** typically involves a multi-step process starting from phenol and 1,4-dichlorobutane.

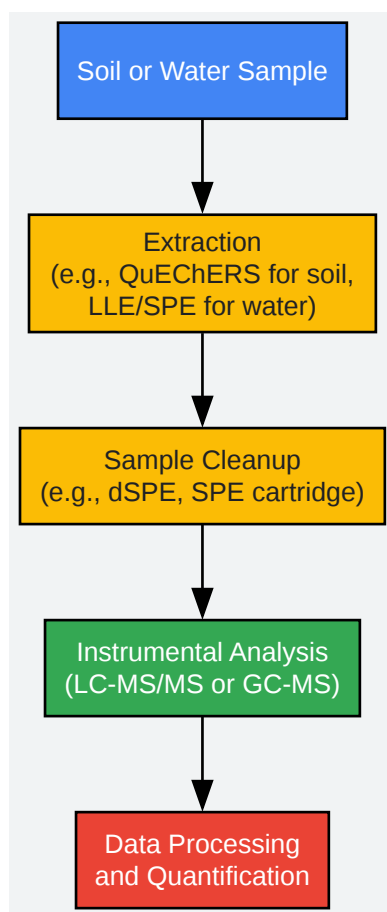


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Caption: Generalized synthesis workflow for **Fenothiocarb**.

## Residue Analysis Workflow

The analysis of **Fenothiocarb** residues in environmental samples like soil and water typically follows a standardized workflow involving extraction, cleanup, and instrumental analysis.



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Caption: Typical workflow for **Fenothiocarb** residue analysis.

A common method for the extraction of pesticide residues from soil is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method. For water samples, liquid-liquid extraction (LLE) or solid-phase extraction (SPE) are frequently employed. Subsequent analysis is typically performed using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) or Gas Chromatography-Mass Spectrometry (GC-MS) for sensitive and selective quantification.

## Conclusion

**Fenothiocarb** is an effective acaricide with a well-characterized toxicological profile. Its moderate persistence in the environment and known degradation pathways allow for informed risk assessment. The analytical methods for its detection are robust and sensitive. Further research into its specific interactions with mite signaling pathways could provide a more

detailed understanding of its mode of action and potentially lead to the development of more targeted pest control strategies.

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